

# InChI key and SMILES string for 1-(Cyclohexylmethyl)piperazine.

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## Compound of Interest

Compound Name: 1-(Cyclohexylmethyl)piperazine

Cat. No.: B1349345

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## Technical Profile: 1-(Cyclohexylmethyl)piperazine

InChI Key: LRPGNFROBDUREU-UHFFFAOYSA-N[1]

SMILES String: C1CCC(CC1)CN2CCNCC2[1]

This technical guide provides the key identifiers for **1-(Cyclohexylmethyl)piperazine** and summarizes its known physicochemical properties. An extensive search for detailed experimental studies, quantitative biological data, and specific signaling pathways for this compound did not yield sufficient public information to fulfill the requirements for an in-depth technical guide, including detailed experimental protocols and pathway visualizations.

While specific data for **1-(Cyclohexylmethyl)piperazine** is limited, the broader class of piperazine derivatives is well-studied in medicinal chemistry. These compounds are recognized for their versatile pharmacological activities, which include but are not limited to, antimicrobial, anticancer, and central nervous system (CNS) effects.[2] The structural characteristics of the piperazine ring allow for extensive modifications, leading to a wide range of biological actions.

[2]

## Physicochemical Properties

A summary of the available quantitative data for **1-(Cyclohexylmethyl)piperazine** is presented below.

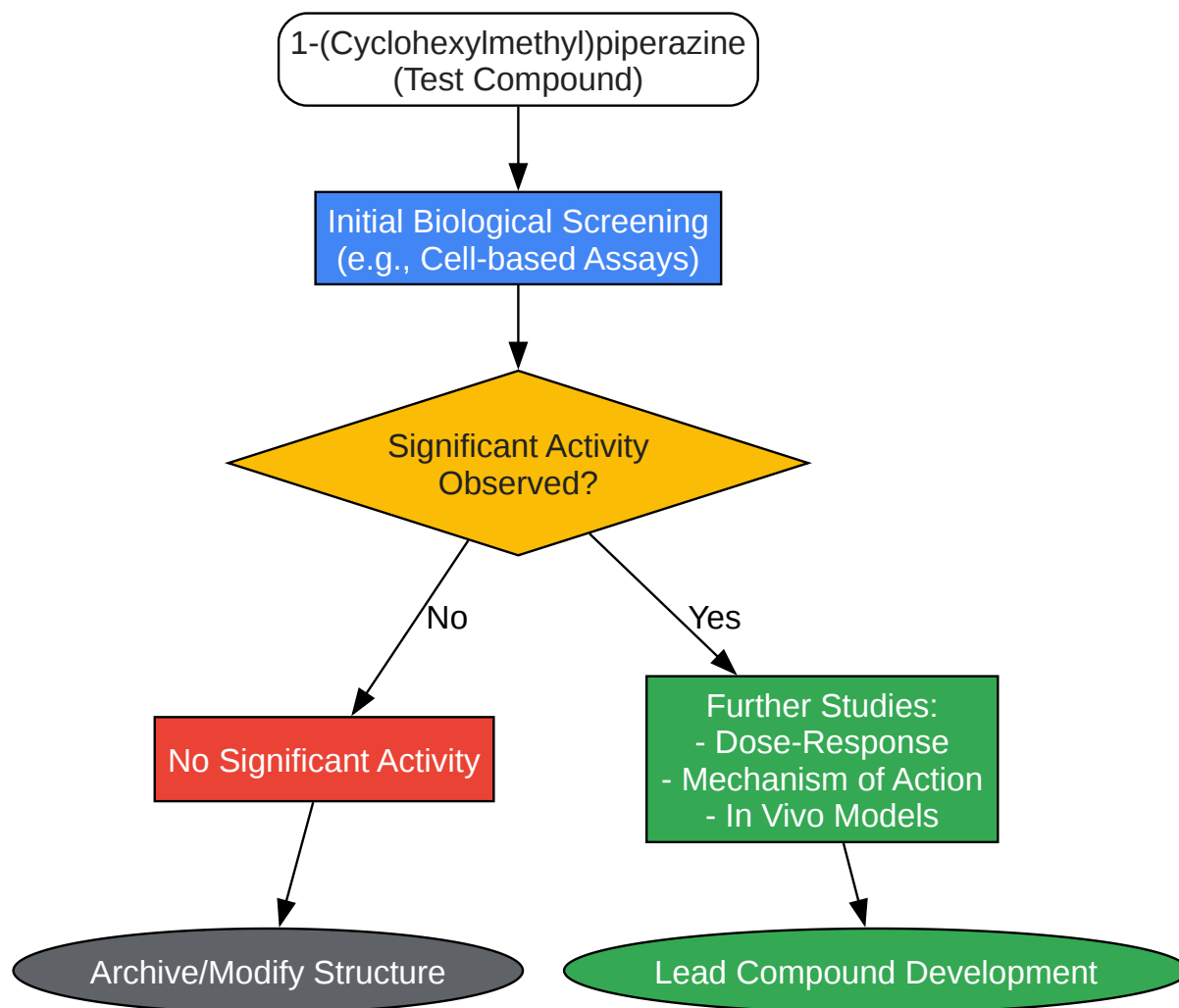
Property	Value	Source
Molecular Formula	C11H22N2	
Molecular Weight	182.31 g/mol	
Boiling Point	230-231 °C	[1]
Density	0.938 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.4950	[1]
Flash Point	87.8 °C (closed cup)	[1]
Assay Purity	97%	[1]

## Experimental Protocols

Detailed experimental protocols for the biological evaluation of **1-(Cyclohexylmethyl)piperazine** are not available in the public domain based on the conducted literature search.

## Signaling Pathways and Logical Relationships

Due to the absence of specific research detailing the mechanism of action or biological targets of **1-(Cyclohexylmethyl)piperazine**, a signaling pathway diagram cannot be provided. For illustrative purposes, a conceptual workflow for the initial screening of a novel piperazine derivative is presented below.



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Caption: Conceptual workflow for the initial biological evaluation of a test compound.

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## References

- 1. 1-环己甲基哌嗪 97% | Sigma-Aldrich [sigmaaldrich.com]
- 2. researchgate.net [researchgate.net]
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